

Melting Point Determination for 4-Bromothiophene-2-propionic Acid

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Compound of Interest

Compound Name: 3-(4-Bromothiophen-2-yl)propanoic acid

CAS No.: 1094428-25-7

Cat. No.: B1372957

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A Comparative Technical Guide for Pharmaceutical Applications[1]

Executive Summary

4-Bromothiophene-2-propionic acid (CAS: N/A - Custom Intermediate) is a functionalized thiophene derivative often employed as a building block in medicinal chemistry.[1] Precise melting point (MP) determination is not merely a physical constant check but a Critical Quality Attribute (CQA) used to verify identity, estimate purity, and detect polymorphic forms that may affect downstream synthesis.

This guide compares the two industry-standard methodologies: Automated Capillary Transmission (Routine QC) and Differential Scanning Calorimetry (DSC) (Thermodynamic Characterization).[1] While the capillary method is sufficient for lot-release, DSC is recommended for initial characterization to detect potential polymorphs common in thiophene derivatives.[1]

Technical Context & Chemical Identity

Property	Detail
Compound Name	4-Bromothiophene-2-propionic acid
Chemical Structure	Thiophene ring substituted with Br at C4 and a propionic acid tail at C2. [1] [2]
Molecular Formula	C ₇ H ₇ BrO ₂ S
Molecular Weight	~235.10 g/mol
Expected MP Range	85°C – 125°C (Estimated based on 4-bromo-2-thiopheneacetic acid analogs)
Key Challenge	Thiophene acids are prone to sublimation and decarboxylation near the melting point. [1]

Why MP Matters for This Compound[\[1\]](#)

- Purity Indication:** As per the van 't Hoff equation, impurities (e.g., regioisomers like 5-bromo analogs) will depress the melting point and broaden the melting range (typically >2°C indicates <98% purity).[\[1\]](#)
- Process Control:** In multi-step synthesis (e.g., from 4-bromo-2-thiophenecarbaldehyde), the MP serves as a rapid "stop/go" metric before proceeding to coupling reactions.

Comparative Analysis: Capillary vs. DSC

The following table contrasts the two primary methods for determining the melting point of 4-bromothiophene-2-propionic acid.

Feature	Method A: Automated Capillary	Method B: Differential Scanning Calorimetry (DSC)
Principle	Light transmission change during phase transition (Solid Liquid).[1]	Measurement of heat flow (Enthalpy) required for melting.
Primary Output	Melting Range (Onset Temperature to Clear Point).	Melting Peak (), Onset (), and Enthalpy of Fusion ().[1]
Sample Size	2–5 mg (packed in glass capillary).[1]	1–3 mg (crimped in aluminum pan).
Precision	C to C.	C (Highly precise).
Interference	Subject to packing density errors; sublimation can obscure optics.[1]	None (Hermetically sealed pans prevent sublimation/evaporation).[1]
Throughput	High (3–6 samples simultaneously).[1]	Low (1 sample at a time).
Best Use Case	Routine QC / Lot Release.	Reference Standard Characterization / Polymorph Screening.

Experimental Protocols

Method A: Automated Capillary Method (Recommended for QC)

Standard: USP <741> / ASTM E928[1]

Equipment: Mettler Toledo MP90 or Buchi M-565.

- Sample Preparation:
 - Dry the 4-bromothiophene-2-propionic acid sample in a desiccator for 24 hours to remove surface moisture.[\[1\]](#)
 - Grind the sample into a fine, homogeneous powder using an agate mortar.
 - Fill a clean glass capillary tube to a height of 3 mm.
 - Critical Step: Compact the sample by tapping the capillary on a hard surface or using the instrument's tamping function.[\[1\]](#) Loose packing leads to uneven heat transfer and wider ranges.[\[1\]](#)
- Instrument Setup:
 - Start Temperature: Set to 10°C below the expected MP (e.g., start at 75°C).
 - Ramp Rate:
 - Fast Ramp: 10°C/min to approximate the MP.[\[1\]](#)
 - Measurement Ramp: 1.0°C/min for the final determination.
 - End Temperature: 135°C.
- Execution:
 - Insert the capillary.[\[1\]](#)[\[3\]](#)
 - The instrument records the Onset Point (first liquid meniscus) and Clear Point (complete transmission of light).[\[1\]](#)
- Acceptance Criteria:
 - The melting range () should be C for pharmaceutical-grade intermediates.[\[1\]](#)

Method B: DSC Method (Recommended for Validation)

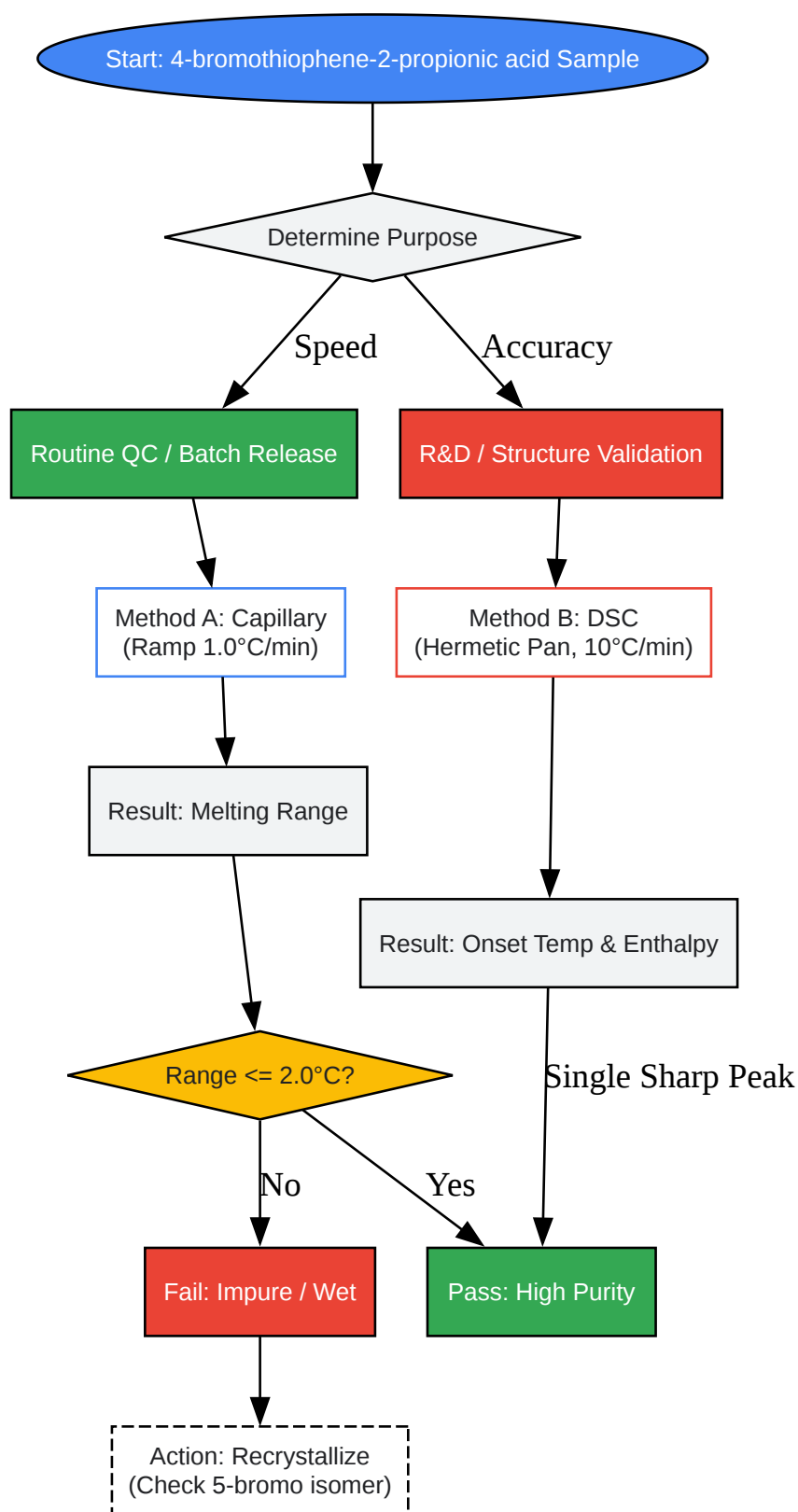
Standard: ASTM E794[1]

Equipment: TA Instruments DSC2500 or PerkinElmer DSC 8000.

- Sample Preparation:
 - Weigh 2.0 ± 0.1 mg of sample directly into a Tzero aluminum pan.
 - Critical Step: Use a hermetic lid (pinhole-free) to prevent sublimation of the thiophene ring or loss of volatile impurities.[1] Crimp securely.
- Instrument Protocol:
 - Purge Gas: Nitrogen at 50 mL/min.
 - Equilibration: Equilibrate at 40°C.
 - Ramp: Heat at 10°C/min to 160°C.
- Data Analysis:
 - Integrate the endothermic melting peak.[1][4]
 - Report the Extrapolated Onset Temperature () as the melting point (this is the thermodynamic MP, independent of heating rate).
 - Calculate Purity using the van 't Hoff calculation if the software module is available.[1]

Decision Logic & Workflow

The following diagram illustrates the decision process for selecting the appropriate method and troubleshooting results.



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Figure 1: Decision matrix for selecting the melting point determination method based on the stage of drug development.

Data Interpretation & Troubleshooting

Interpreting the Results

- Pure Compound: Expect a sharp melting endotherm (DSC) or a narrow range (Capillary, e.g., 118.0–119.5°C).^[1]
- Impure Compound:
 - MP Depression: The observed MP will be lower than the reference standard.^[1]
 - Broadening: The range will expand (e.g., 110–116°C).^[1]
 - Common Impurity:^[1]5-bromothiophene-2-propionic acid (regioisomer).^[1] Isomers often form eutectic mixtures, significantly depressing the MP.

Troubleshooting "Ghost" Transitions

If you observe a small peak before the main melting event in DSC:

- Polymorphism: The compound may have crystallized in a metastable form.^[1]
- Solvates: If the sample was crystallized from solvents like toluene or ethyl acetate, a desolvation endotherm may appear.^[1] Solution: Run TGA (Thermogravimetric Analysis) to confirm solvent loss.^[1]

References

- United States Pharmacopeia (USP). General Chapter <741> Melting Range or Temperature.^[1] USP-NF.^[1] ^[1]
- ASTM International. ASTM E794-06: Standard Test Method for Melting and Crystallization Temperatures by Thermal Analysis.^[1]^[1]
- Mettler Toledo. Thermal Analysis of Pharmaceuticals: Melting Point and Purity.^[1]^[1]

- National Center for Biotechnology Information (NCBI).PubChem Compound Summary: Thiophene Derivatives.[1] (General reference for thiophene physicochemical properties). [1]
- Google Patents.Preparation of thiophene propionic acid derivatives (Integrin Antagonists).[1] (Contextual source for synthesis intermediates).

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